

Application Notes: Anti-CD161 Antibody for Flow Cytometry Analysis

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Compound of Interest

Compound Name: CD161
Cat. No.: B15569029

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Introduction

CD161, also known as Killer cell lectin-like receptor subfamily B member 1 (KLRB1), is a type II transmembrane C-type lectin receptor. It is expressed as a disulfide-linked homodimer on the surface of various lymphocytes.[1][2] **CD161** is prominently found on most Natural Killer (NK) cells and subsets of T cells, including CD4+, CD8+, and $\gamma\delta$ T cells.[3][4] It serves as a key phenotypic marker for identifying specific cell populations, such as IL-17 producing T cells (Th17 cells).[2][4] The interaction of **CD161** with its ligand, lectin-like transcript 1 (LLT1), can result in either inhibitory or co-stimulatory signals, depending on the cellular context, playing a role in regulating immune responses.[1][4]

Applications in Flow Cytometry

The use of fluorochrome-conjugated anti-**CD161** antibodies in multicolor flow cytometry is essential for:

- Immunophenotyping: Identifying and quantifying NK cells and various T cell subsets in heterogeneous samples like peripheral blood or tissue.

- Functional Studies: Characterizing the pro-inflammatory potential of T cells and NK cells, as **CD161** expression is linked to cytokine production.[5][6]
- Disease Research: Investigating the role of **CD161**-expressing cells in various diseases, including cancer, viral infections, and autoimmune disorders.[1][7] For instance, **CD161** expression has been associated with favorable prognosis in some cancers and pathogenic potential in chronic viral infections.[4][8]

Recommended Antibody Clones and Conjugates

A variety of anti-**CD161** antibody clones are available for flow cytometry, with HP-3G10 being common for human studies and PK136 for mouse models. The choice of fluorochrome should be based on the specific instrument configuration and the brightness required for detecting the antigen, especially in a multicolor panel.[9]

Parameter	Human Anti-CD161	Mouse Anti-CD161 (NK1.1)	References
Common Clone	HP-3G10	PK136	[3][10][11]
Isotype	Mouse IgG1, Kappa	Mouse IgG2a, kappa	[11][12]
Reactivity	Human, Baboon, Chimpanzee, Rhesus Monkey	Mouse (specific strains like C57BL/6)	[10][13]
Available Conjugates	FITC, PE, APC, PerCP-Cy5.5, PE-Cy7, Alexa Fluor® dyes, Brilliant Violet™ dyes	FITC, PE, APC, Alexa Fluor® 488, Biotin	[10][12][13]

Quantitative Guidelines for Staining

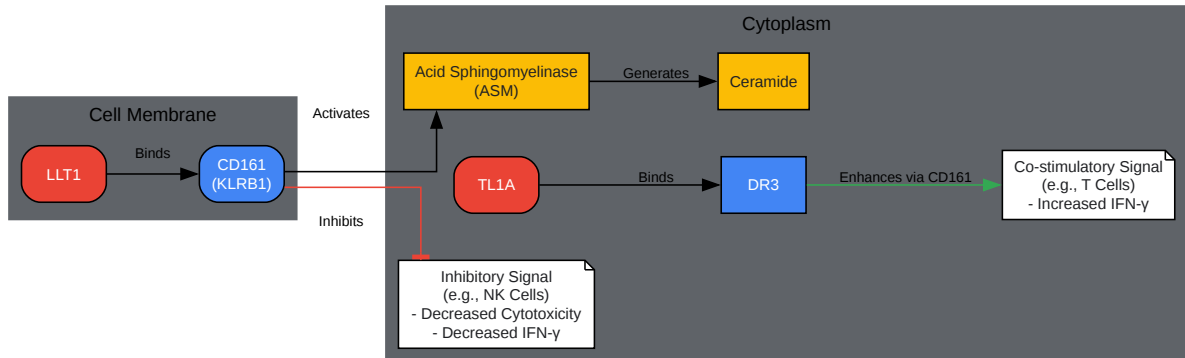
Proper titration of the antibody is crucial for optimal results. The following table provides general guidelines; however, empirical determination for each specific cell type and experimental condition is recommended.[14][15]

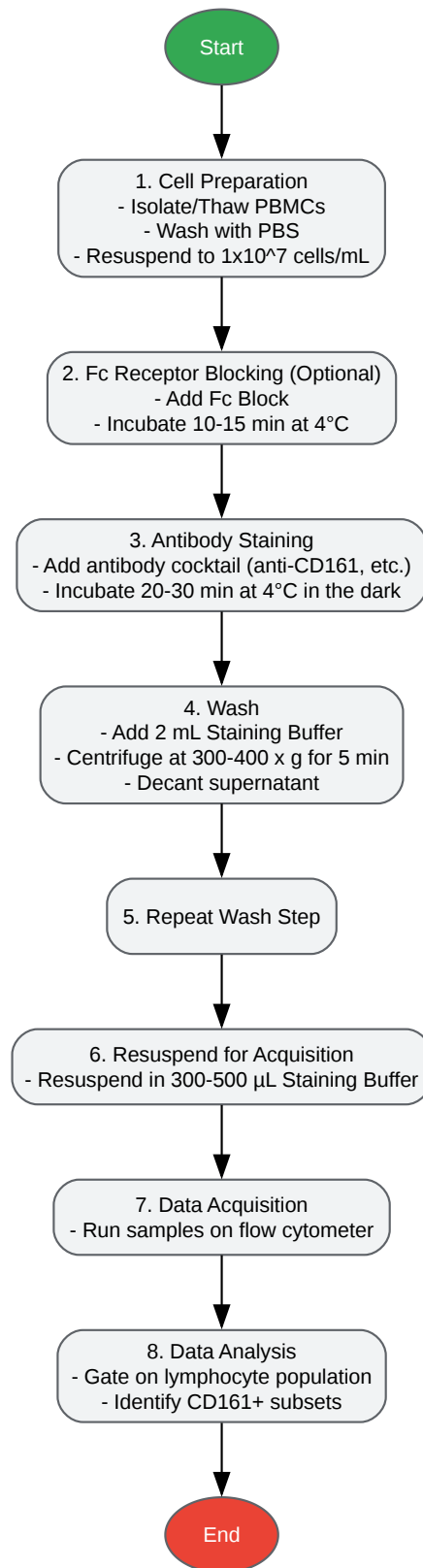
Parameter	Guideline	References
Cell Concentration	1 x 10 ⁵ to 1 x 10 ⁸ cells per test	[3][16]
Staining Volume	100 µL	[3]
Antibody Amount (Clone HP-3G10)	5 µL (approx. 0.25 µg) per test	[3]
Antibody Amount (Clone PK136)	0.125 µg per 1 x 10 ⁶ cells	[10]
Incubation Time	20-30 minutes	[17]
Incubation Temperature	2-8°C (on ice)	[18]

CD161 Signaling Pathways

CD161 signaling is complex and context-dependent. Upon binding its ligand LLT1, it can initiate distinct downstream pathways.

- Inhibitory Signaling in NK Cells: Ligation of **CD161** by LLT1 can inhibit NK cell-mediated cytotoxicity and cytokine secretion.[1][6]
- Activating Signaling in T Cells: In T cells, **CD161** can act as a co-stimulatory receptor. For example, the TL1A-DR3 signaling axis can enhance the production of IFN-γ by **CD161+** T cells.[4][5]
- Acid Sphingomyelinase Pathway: Cross-linking of **CD161** can trigger the activation of acid sphingomyelinase (ASM), leading to the generation of ceramide, a second messenger involved in apoptosis, proliferation, and differentiation.[3][19]





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